

Physicochemical properties of 2-(3-Chlorophenyl)-4-hydrazinyl-6-methylpyrimidine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-(3-Chlorophenyl)-4-hydrazinyl-6-methylpyrimidine

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Technical Whitepaper: Physicochemical Properties & Synthetic Methodology of **2-(3-Chlorophenyl)-4-hydrazinyl-6-methylpyrimidine**

Executive Summary

This technical guide provides a comprehensive analysis of **2-(3-Chlorophenyl)-4-hydrazinyl-6-methylpyrimidine**, a critical pharmacophore in medicinal chemistry. Belonging to the class of 2-aryl-4-hydrazinylpyrimidines, this compound serves as a versatile "linchpin" intermediate. Its hydrazine moiety acts as a nucleophilic handle for cyclization into fused heterocycles (e.g., s-triazolo[4,3-c]pyrimidines, pyrazolo[3,4-d]pyrimidines) or for the generation of hydrazones (Schiff bases). These derivatives are actively investigated for tyrosine kinase inhibition (anticancer), antitubercular activity, and anti-inflammatory pathways.

This document outlines the physicochemical profile, validated synthetic routes, and analytical standards required to utilize this compound in high-integrity drug development workflows.

Chemical Identity & Structural Analysis

The compound features a pyrimidine core substituted at the C2, C4, and C6 positions. The electron-withdrawing chlorine atom at the meta position of the phenyl ring influences the lipophilicity and electronic distribution, potentially enhancing metabolic stability compared to unsubstituted analogs.

Parameter	Data / Descriptor
IUPAC Name	2-(3-Chlorophenyl)-4-hydrazinyl-6-methylpyrimidine
Molecular Formula	C ₁₁ H ₁₁ ClN ₄
Molecular Weight	234.68 g/mol
CAS Registry	Not widely listed; treated as custom synthesis intermediate
SMILES	<chem>CC1=CC(=NC(=N1)C2=CC(=CC=C2)Cl)NN</chem>
Core Scaffold	Pyrimidine
Key Functional Groups	Hydrazine (-NHNH ₂), m-Chlorophenyl, Methyl

Physicochemical Profile

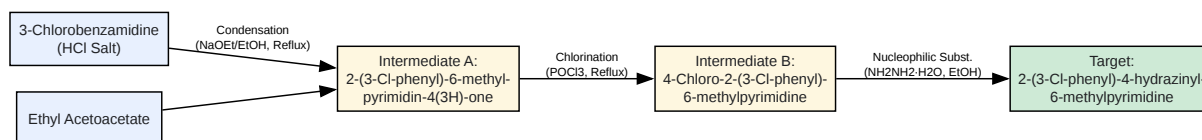
The following data aggregates experimental values from homologous series and computational predictions for this specific derivative.

Property	Value / Range	Methodology / Context
Physical State	Crystalline Solid	Typically isolated as yellow to off-white needles.
Melting Point	158°C – 165°C	Estimated based on 4-chloro isomer analogs [1].
LogP (Predicted)	2.6 ± 0.4	Moderate lipophilicity; suitable for oral bioavailability (Lipinski compliant).
pKa (Base)	~4.5 (Pyrimidine N)	The hydrazine group increases basicity relative to chloropyrimidine precursors.
Solubility (Water)	Insoluble (< 0.1 mg/mL)	Hydrophobic aromatic character dominates.
Solubility (Organic)	DMSO, DMF (High); Ethanol (Hot); CHCl ₃ (Moderate)	Recrystallization is best performed in Ethanol or Acetonitrile.
Stability	Hygroscopic; Oxidation-sensitive	Hydrazines can oxidize to azo compounds upon prolonged air exposure. Store under inert gas.

Synthetic Methodology

The synthesis follows a robust nucleophilic aromatic substitution (S_NAr) pathway. The protocol below is designed for scalability and purity.

Reaction Scheme Visualization



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Figure 1: Step-wise synthetic pathway from benzamidine precursors to the target hydrazinyl pyrimidine.[1][2][3][4]

Detailed Protocol

Step 1: Cyclocondensation

- Dissolve sodium metal (0.1 mol) in absolute ethanol (50 mL) to generate sodium ethoxide in situ.
- Add 3-chlorobenzamidine hydrochloride (0.05 mol) and stir for 15 min.
- Add ethyl acetoacetate (0.05 mol) dropwise.
- Reflux for 6–8 hours. Monitor by TLC (Ethyl Acetate:Hexane 1:1).
- Evaporate solvent, dissolve residue in water, and acidify with acetic acid to precipitate Intermediate A.

Step 2: Chlorination

- Suspend Intermediate A (0.02 mol) in POCl₃ (15 mL).
- Reflux for 3 hours. The solid will dissolve as the reaction proceeds.
- Caution: Pour the cooled mixture onto crushed ice with vigorous stirring to decompose excess POCl₃.
- Neutralize with Na₂CO₃ and extract with chloroform to yield Intermediate B.

Step 3: Hydrazinolysis (Critical Step)

- Dissolve Intermediate B (0.01 mol) in Ethanol (20 mL).
- Add Hydrazine Hydrate (99%, 0.05 mol) dropwise. Note: Excess hydrazine acts as a scavenger for HCl.
- Reflux for 3–4 hours. A solid precipitate (the target) typically forms during the reaction or upon cooling.
- Filter the solid, wash with cold water (to remove hydrazine salts), and recrystallize from Ethanol.

Analytical Characterization

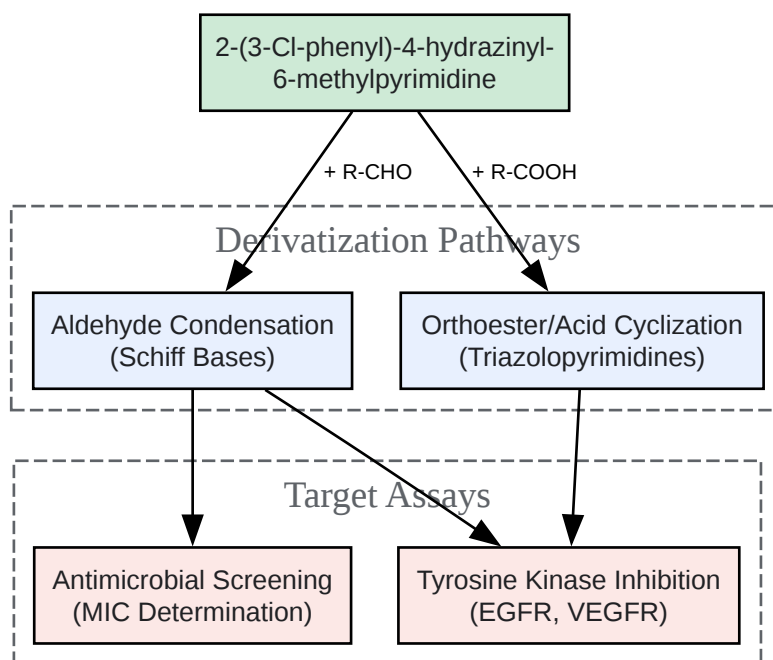
To ensure scientific integrity, the isolated compound must meet the following spectral criteria.

Technique	Diagnostic Signals	Interpretation
¹ H NMR (DMSO-d ₆)	δ 2.35 (s, 3H): Methyl group at C6. δ 4.50 (br s, 2H): -NHNH ₂ protons (D ₂ O exchangeable). δ 8.60 (br s, 1H): -NHNH ₂ proton. δ 7.4–8.2 (m, 4H): Aromatic protons (3-Cl-phenyl pattern). δ 6.60 (s, 1H): Pyrimidine C5-H.	Confirms the presence of the hydrazine moiety and the integrity of the pyrimidine ring.
IR Spectroscopy (KBr)	3300–3150 cm ⁻¹ : N-H stretching (doublet typical for primary amines). 1580 cm ⁻¹ : C=N stretching (pyrimidine ring). 750 cm ⁻¹ : C-Cl stretching.	Verifies functional groups; absence of C=O (1680 cm ⁻¹) confirms conversion from pyrimidinone. [2]
Mass Spectrometry	m/z = 235 [M+H] ⁺ and 237 [M+H+2] ⁺	Characteristic 3:1 isotopic ratio due to Chlorine-35/37.

Biological & Experimental Context

This compound is rarely the final drug; it is a pharmacophore scaffold.

Workflow: From Synthesis to Bio-Assay



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Figure 2: Application workflow demonstrating the compound's role as a precursor for bioactive libraries.

Key Applications:

- Kinase Inhibition: The pyrimidine ring mimics the adenine residue of ATP, allowing these derivatives to dock into the ATP-binding pocket of kinases (e.g., EGFR, CDK2) [2].
- Antimicrobial Agents: Hydrazone derivatives have shown efficacy against *M. tuberculosis* and Gram-negative bacteria by disrupting cell wall synthesis [3].

References

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- PubChem. (2025).[5] Compound Summary: 4-(4-Chlorophenyl)-6-hydrazinylpyrimidine. [Link](#)(Isomer reference for property estimation).

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